

# "Disperse Blue ANT" CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse blue ANT

Cat. No.: B12379933

[Get Quote](#)

## Disperse Blue ANT: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity known as **Disperse Blue ANT**. The information is curated for an audience of researchers, scientists, and professionals in the field of drug development, focusing on its chemical identity, and available technical data.

## Chemical Identification and Properties

**Disperse Blue ANT** is a synthetic organic compound classified as a disperse dye. Its primary known application is in the textile industry for dyeing synthetic fibers. The fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	88938-51-6	PubChem[1]
Molecular Weight	597.3 g/mol	PubChem[1]
Molecular Formula	C <sub>21</sub> H <sub>21</sub> BrN <sub>6</sub> O <sub>10</sub>	PubChem[1]
IUPAC Name	methyl 2-[5-acetamido-4-[(2-bromo-4,6-dinitrophenyl)diazenyl]-2-methoxy-N-(2-methoxy-2-oxoethyl)anilino]acetate	PubChem[1]
Synonyms	Disperse blue ANT	PubChem[1]

## Toxicological Profile

Detailed toxicological studies specifically for **Disperse Blue ANT** are not readily available in the public domain. However, data on other disperse dyes, particularly those with an anthraquinone or azo-based structure, indicate several potential areas of concern. For instance, Disperse Blue 1 has undergone toxicological evaluation, revealing it to be a moderate sensitizer in guinea pigs and mutagenic in several test systems. Feeding studies with Disperse Blue 1 showed an increase in urinary bladder neoplasms in rats, though this was suggested to be linked to the formation of bladder calculi, a mechanism not typically observed in humans. Dermal carcinogenesis studies for Disperse Blue 1 were negative.

It is important to note that many disperse dyes are known to cause textile dermatitis, with Disperse Blue 106 and 124 being common culprits. Given that **Disperse Blue ANT** is intended for similar applications, appropriate handling and safety precautions are advised.

## Biological Activity and Signaling Pathways

Currently, there is a notable absence of published research on the specific biological activity or mechanism of action of **Disperse Blue ANT** in a pharmacological or drug development context. Searches of scientific literature and chemical databases have not revealed any studies investigating its effects on cellular signaling pathways or its potential as a therapeutic agent. Its primary characterization remains that of an industrial colorant.

## Experimental Protocols

Specific experimental protocols for the synthesis and analysis of **Disperse Blue ANT** are not detailed in available literature. However, based on its structure as an azo dye, a general synthetic and analytical workflow can be proposed.

### General Synthesis of Azo Dyes (Illustrative Protocol)

The synthesis of azo dyes typically involves two main stages: diazotization of a primary aromatic amine and the subsequent coupling of the resulting diazonium salt with a suitable coupling component.

#### Step 1: Diazotization of an Aromatic Amine

- Dissolve the primary aromatic amine (e.g., 2-bromo-4,6-dinitroaniline, which is a structural component of **Disperse Blue ANT**) in an acidic solution, typically hydrochloric or sulfuric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite ( $\text{NaNO}_2$ ), also cooled, to the amine solution while maintaining the low temperature.
- Stir the mixture for a period to ensure the complete formation of the diazonium salt.

#### Step 2: Azo Coupling

- Prepare a solution of the coupling component (in the case of **Disperse Blue ANT**, this would be the N-(5-acetamido-2-methoxyphenyl)-N-(2-methoxy-2-oxoethyl)glycine methyl ester moiety) in an appropriate solvent.
- Adjust the pH of the coupling component solution as required for the specific reaction (often alkaline for coupling to phenols and acidic for coupling to amines).
- Slowly add the previously prepared cold diazonium salt solution to the coupling component solution with vigorous stirring, while maintaining the temperature at 0-5 °C.

- Continue stirring until the coupling reaction is complete, which is often indicated by a color change.
- The resulting dye may precipitate out of the solution and can be collected by filtration, followed by washing and drying.

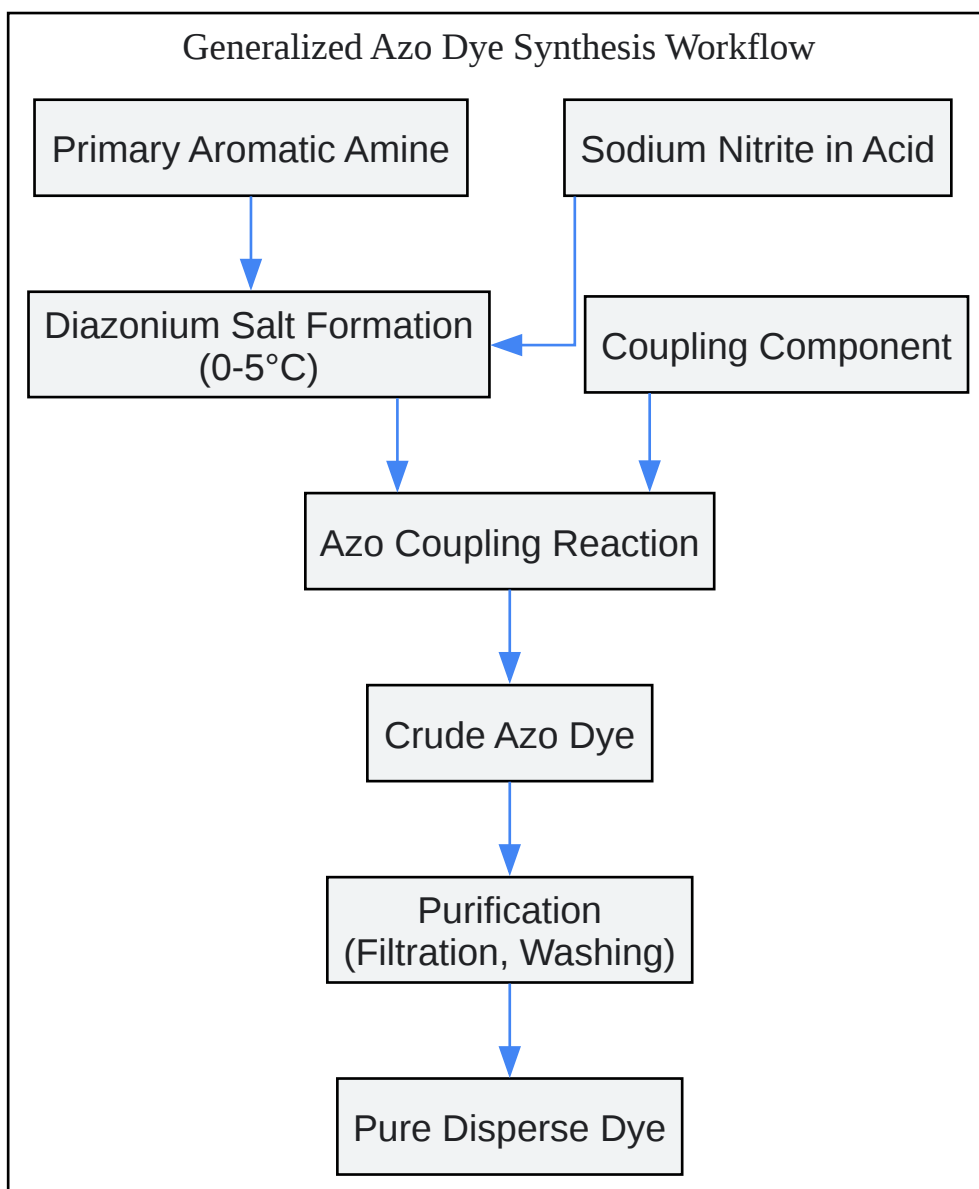
## General Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a common technique for the analysis and purification of disperse dyes.

- Sample Preparation: Dissolve a known quantity of the dye in a suitable organic solvent, such as methanol or acetonitrile.
- Chromatographic Conditions:
  - Column: A reverse-phase column, such as a C18, is typically used.
  - Mobile Phase: A gradient of an aqueous phase (e.g., water with a small amount of acid like formic or phosphoric acid) and an organic phase (e.g., acetonitrile or methanol).
  - Detection: A Photodiode Array (PDA) or UV-Vis detector set to the maximum absorbance wavelength of the dye. Mass spectrometry (MS) can also be coupled for mass identification.
- Analysis: Inject the sample and compare the retention time and spectral data to a known standard for identification and quantification.

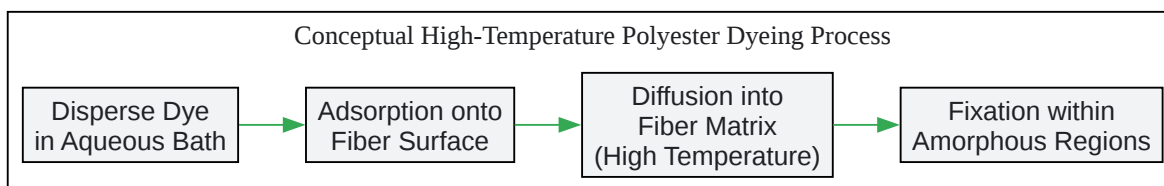
## Workflow and Pathway Diagrams

The following diagrams illustrate a generalized workflow for the synthesis of a disperse azo dye and a conceptual representation of the dyeing process.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of disperse azo dyes.



[Click to download full resolution via product page](#)

Caption: A conceptual diagram of the high-temperature dyeing process for polyester fibers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cir-reports.cir-safety.org](https://cir-reports.cir-safety.org) [[cir-reports.cir-safety.org](https://cir-reports.cir-safety.org)]
- To cite this document: BenchChem. ["Disperse Blue ANT" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12379933#disperse-blue-ant-cas-number-and-molecular-weight>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)